

The Prodrug Conversion of Cefteram Pivoxil to Cefteram: An In-depth Technical Guide

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Compound of Interest

Compound Name: *cefteram pivoxil*

Cat. No.: *B1240165*

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This technical guide provides a comprehensive overview of the in vivo conversion of the prodrug **cefteram pivoxil** into its active antibacterial form, cefteram. **Cefteram pivoxil** is a third-generation oral cephalosporin designed to enhance the bioavailability of cefteram. This document details the mechanism of conversion, presents relevant quantitative pharmacokinetic data, outlines experimental protocols for analysis, and describes the metabolic fate of the prodrug moiety.

Introduction

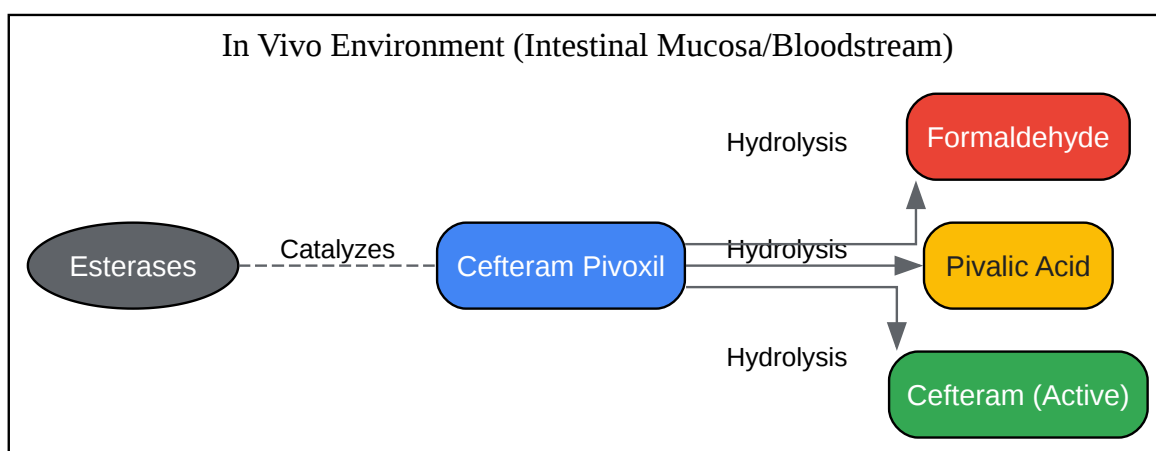
Cefteram is a potent, broad-spectrum cephalosporin antibiotic effective against a wide range of Gram-positive and Gram-negative bacteria. However, its oral absorption is limited. To overcome this, it is formulated as the prodrug **cefteram pivoxil**, a pivaloyloxymethyl ester of cefteram.^{[1][2]} This esterification increases the lipophilicity of the molecule, facilitating its absorption through the gastrointestinal tract.^[2] Following absorption, the prodrug undergoes rapid hydrolysis by esterases to release the active cefteram molecule into systemic circulation.^{[2][3]}

The Conversion Pathway: From Prodrug to Active Moiety

The conversion of **cefteram pivoxil** to cefteram is a one-step enzymatic hydrolysis reaction. This process is crucial for the therapeutic efficacy of the drug.

Chemical Reaction

The hydrolysis of the pivaloyloxymethyl ester bond is catalyzed by non-specific esterases present in the intestinal mucosa, blood, and other tissues. The reaction releases cefteram, pivalic acid, and formaldehyde as byproducts.



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